

Aucuparin: A Guide to Safe Handling and Proper Disposal

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Compound of Interest

Compound Name: Aucuparin

Cat. No.: B161809

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For researchers, scientists, and drug development professionals, the proper management of chemical compounds is a cornerstone of laboratory safety and operational excellence. This document provides essential safety information and detailed procedures for the proper disposal of **Aucuparin**, ensuring the protection of personnel and the environment.

Aucuparin, a biphenyl compound found in nature, is not classified as a hazardous substance or mixture.^[1] However, adherence to standard laboratory safety protocols is crucial when handling this or any chemical.

Chemical and Physical Properties

A summary of **Aucuparin**'s key properties is presented below to inform safe handling and storage practices.

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O ₃
Molecular Weight	230.26 g/mol [2]
Appearance	Powder[3]
CAS Number	3687-28-3[1][2]
Solubility	Practically insoluble in water.[4] Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[5]
Stability	Stable under recommended storage conditions. [1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[1]

Health and Safety Information

While not classified as hazardous, direct contact with **Aucuparin** should be avoided. The following first aid measures should be taken in case of exposure[1]:

- Eye Contact: Immediately flush eyes with plenty of water, removing contact lenses if present. Seek medical attention.
- Skin Contact: Wash off with soap and plenty of water.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling **Aucuparin**.

Disposal Procedures

The disposal of **Aucuparin** and its waste should be conducted in accordance with local, state, and federal regulations. Although not classified as hazardous, it is best practice to dispose of it as chemical waste to prevent environmental contamination.

Spill Cleanup:

In the event of a spill, follow these steps^[1]:

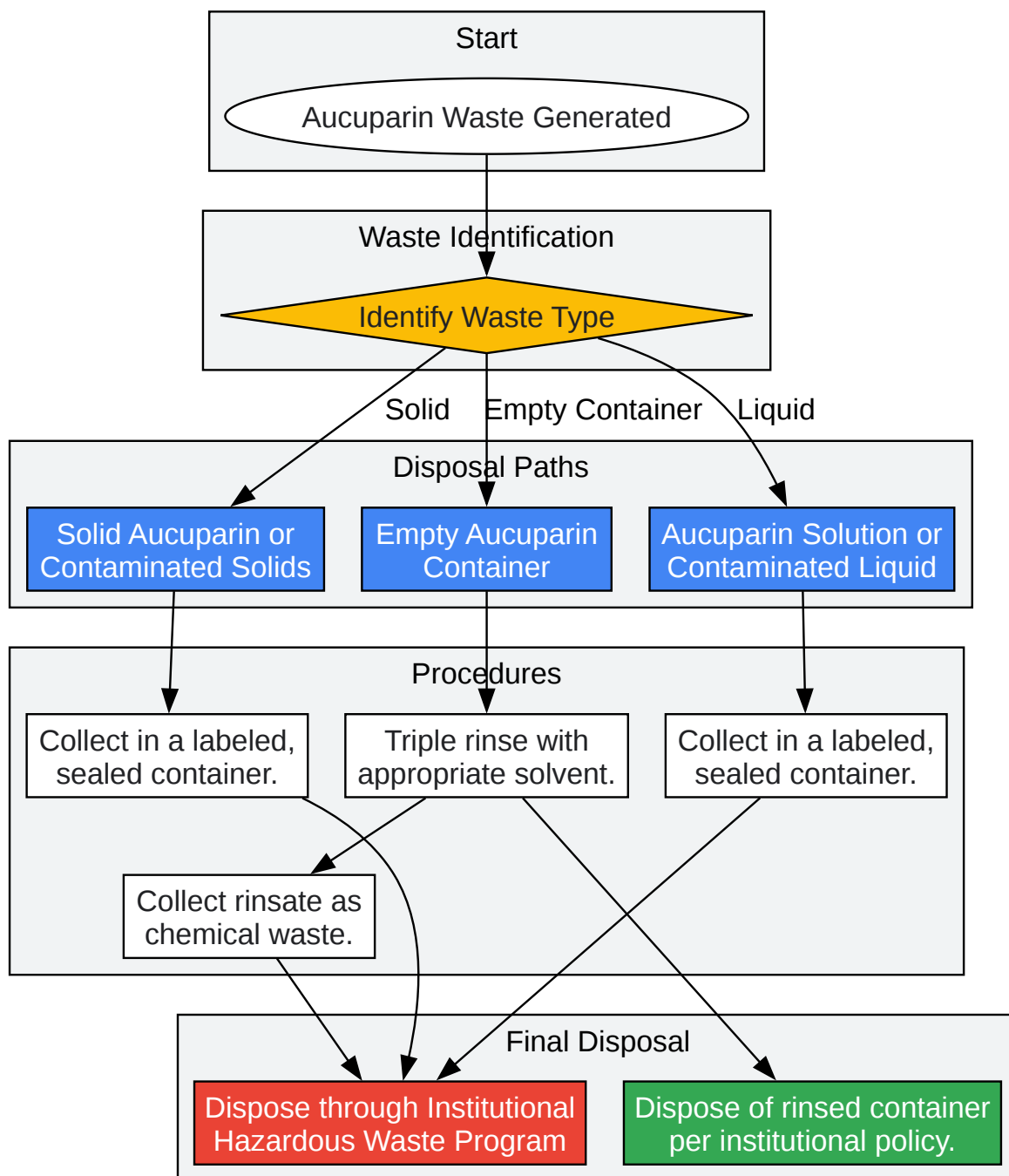
- Wear appropriate PPE.
- Absorb liquid spills with an inert material (e.g., vermiculite, sand, or earth).
- For solid spills, carefully sweep or scoop up the material to avoid creating dust.
- Place the absorbed or collected material into a suitable, sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by washing with soap and water.

Waste Disposal:

- **Unused or Waste Aucuparin:** Collect in a clearly labeled, sealed container. Dispose of as chemical waste through your institution's hazardous waste program. Do not dispose of down the drain or in regular trash.
- **Contaminated Materials:** Any materials, such as filter paper, gloves, or wipes, that are contaminated with **Aucuparin** should be placed in a sealed bag or container and disposed of as chemical waste.
- **Empty Containers:** Thoroughly rinse empty containers with a suitable solvent. The rinsate should be collected and disposed of as chemical waste. Once clean, the container can be disposed of according to your institution's guidelines for chemical container disposal.

Experimental Workflow for Aucuparin Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Aucuparin** and associated waste materials.



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Caption: Decision workflow for the proper disposal of **Aucuparin** waste streams.

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